

# 2,2,4,4-Tetramethylhexane molecular structure and formula

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## Compound of Interest

Compound Name: 2,2,4,4-Tetramethylhexane

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## An In-depth Technical Guide to 2,2,4,4-Tetramethylhexane

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the molecular structure, formula, and physicochemical properties of **2,2,4,4-tetramethylhexane**. As a highly branched alkane, this compound serves as a valuable reference standard in various analytical applications, particularly in chromatography and spectroscopy, and is of interest in studies involving hydrocarbon properties and behavior.

## Molecular Identity and Structure

**2,2,4,4-Tetramethylhexane** is a saturated acyclic hydrocarbon. It is an isomer of decane, characterized by a hexane main chain with four methyl group substituents.

- Molecular Formula: C<sub>10</sub>H<sub>22</sub>[\[1\]](#)[\[2\]](#)[\[3\]](#)
- IUPAC Name: **2,2,4,4-Tetramethylhexane**[\[2\]](#)
- CAS Registry Number: 51750-65-3[\[1\]](#)[\[2\]](#)[\[3\]](#)
- SMILES: CCC(C)(C)CC(C)(C)C[\[2\]](#)

- InChIKey: PXHNHTBJHHSVPT-UHFFFAOYSA-N[2][3]

The structural arrangement consists of a six-carbon hexane backbone. Two methyl groups are attached to the second carbon atom (C2), and two methyl groups are attached to the fourth carbon atom (C4). This high degree of branching, particularly the presence of two quaternary carbon centers, significantly influences its physical properties, such as its boiling point and density, when compared to its linear isomer, n-decane.

**Figure 1:** Molecular Structure of **2,2,4,4-Tetramethylhexane**

## Physicochemical and Analytical Data

The quantitative properties of **2,2,4,4-tetramethylhexane** are summarized in the table below. These values are critical for its application as a standard in analytical chemistry and for predicting its behavior in various chemical systems.

Property	Value	Reference(s)
Molecular Weight	142.28 g/mol	[1][2]
Boiling Point	153 °C	[1]
Density	0.747 g/mL	[1]
Refractive Index	1.421	[1]
Molar Volume	190.5 mL/mol	[1]
Critical Temperature	318 °C	[1]
Critical Pressure	18.7 atm	[1]
Kovats Retention Index	889 (Standard non-polar column)	[2]

## Experimental Protocols

A detailed, peer-reviewed synthesis protocol specifically for **2,2,4,4-tetramethylhexane** is not readily available in the public literature. This is common for simple, non-novel alkanes which may be synthesized via established but unpublished methods.

However, a plausible synthetic route can be inferred from methodologies used for structurally similar, highly branched alkanes. The synthesis of the closely related compound, 2,2,4,4-tetramethylpentane, has been documented and involves the reaction of an organometallic reagent with a suitable alkyl halide.<sup>[4]</sup>

General Plausible Methodology (based on synthesis of 2,2,4,4-tetramethylpentane):

A potential synthesis could involve a coupling reaction between an organometallic compound, such as tert-butylmagnesium chloride (a Grignard reagent) or tert-butyllithium, and a haloalkane, such as 1-chloro-2,2-dimethylpropane. This type of nucleophilic substitution would form the C3-C4 bond in the target molecule.

Example Reaction Scheme (Hypothetical):

2,2-dimethyl-1-chloropropane + tert-butylmagnesium chloride → **2,2,4,4-tetramethylhexane** + MgCl<sub>2</sub>

Purification Protocol:

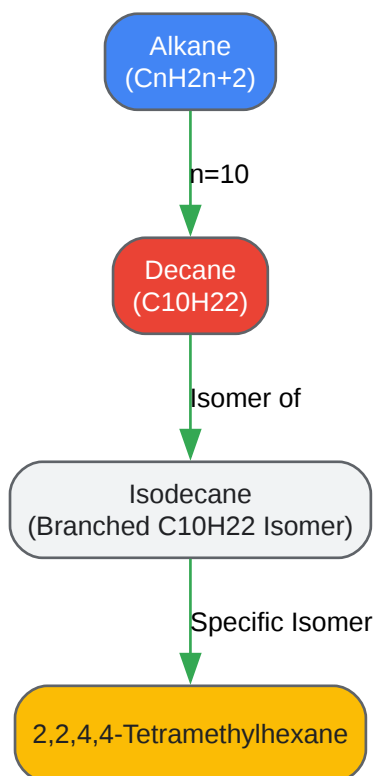
Following the reaction, a standard purification procedure would be necessary. The crude product would likely be subjected to the following steps:

- **Washing:** The reaction mixture would be washed with a dilute acid solution to quench any remaining organometallic reagent, followed by washes with water and a sodium bicarbonate solution to neutralize any acid.<sup>[4]</sup>
- **Drying:** The organic layer would be separated and dried over an anhydrous drying agent like magnesium sulfate or calcium chloride.<sup>[4]</sup>
- **Distillation:** The final product would be purified by fractional distillation to separate it from any remaining starting materials, solvents, or byproducts.<sup>[4]</sup>

It must be emphasized that this is a generalized protocol for a similar compound and not a cited, validated procedure for **2,2,4,4-tetramethylhexane**. Researchers should develop a specific protocol based on established organometallic coupling principles and conduct appropriate safety and hazard assessments.

## Logical Relationships in Chemical Classification

To understand the context of **2,2,4,4-tetramethylhexane** within organic chemistry, the following diagram illustrates its hierarchical classification. This relationship is crucial for systematic naming, understanding isomeric relationships, and predicting properties based on structural class.



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**Figure 2:** Hierarchical Classification of **2,2,4,4-Tetramethylhexane**

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## References

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